

Technical Guide: Top/HDAC-IN-1 (CAS 2775446-49-4)[1][2][3]

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Compound of Interest

Compound Name: Top/HDAC-IN-1

Cat. No.: B12395211

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Executive Summary

Top/HDAC-IN-1 (also known as Compound 29b) is a potent, dual-targeting small molecule inhibitor designed to simultaneously blockade Topoisomerase (Top) and Histone Deacetylase (HDAC) enzymes.[1][2][3][4][5] By fusing the pharmacophore of the alkaloid evodiamine with a zinc-binding hydroxamic acid group, this compound leverages a "multi-target" therapeutic strategy to overcome drug resistance often observed in single-target therapies.

Its primary mechanism of action involves the concurrent induction of DNA damage (via Topoisomerase inhibition) and the prevention of chromatin repair/compaction (via HDAC inhibition). This synergistic attack forces cancer cells—specifically demonstrated in colorectal cancer lines (HCT116)—into irreversible G2/M phase cell cycle arrest and subsequent apoptosis.

Part 1: Chemical Identity & Physicochemical Properties[9]

Top/HDAC-IN-1 is a synthetic hybrid molecule. Its structural core is based on evodiamine, a quinazolinocarboline alkaloid, linked to a hydroxamic acid moiety which serves as the chelator

for the zinc ion in the HDAC catalytic pocket.

Chemical Data Table

Property	Specification
Common Name	Top/HDAC-IN-1
Synonym	Compound 29b
CAS Number	2775446-49-4
IUPAC/Chemical Name	Evodiamine-based hydroxamic acid derivative (Specific nomenclature varies by substitution pattern; see SMILES)
Molecular Formula	C ₂₉ H ₂₇ N ₅ O ₄
Molecular Weight	509.56 g/mol
SMILES	<chem>CN1C2=C(C(N3CCC4=C(C13)NC5=C4C=C(C=C5)O)=O)C=C(C=C2)NCC6=CC=C(C=C6)/C=C/C(NO)=O</chem>
Solubility	Soluble in DMSO (≥ 10 mM). [6] [7] [2] Insoluble in water.
Storage	Powder: -20°C (3 years). In DMSO: -80°C (6 months). Avoid freeze/thaw cycles.

Part 2: Mechanism of Action (Dual Pathway)

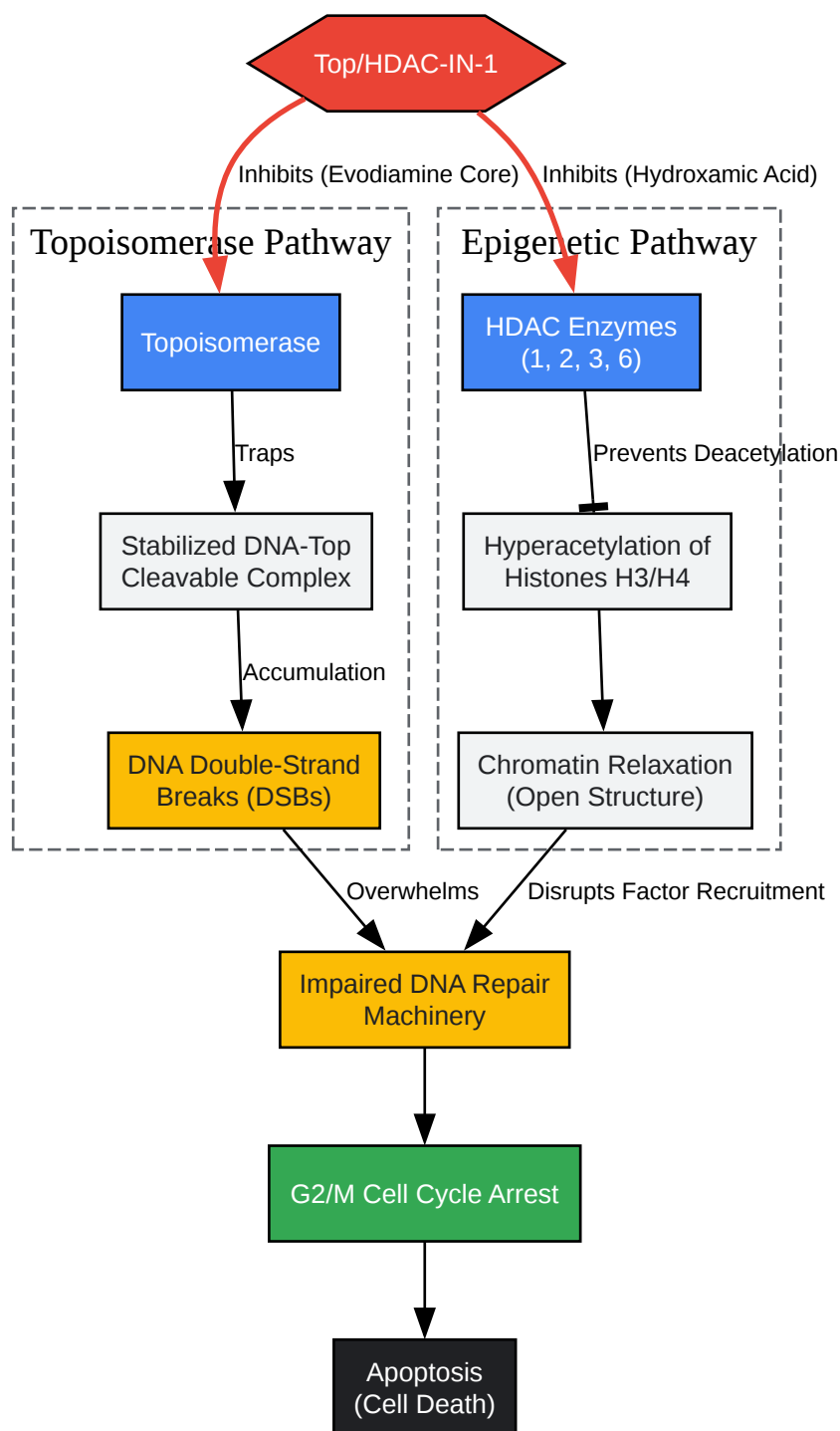
Top/HDAC-IN-1 functions as a "warhead" against two distinct but complementary epigenetic and genetic maintenance machineries.

- **Topoisomerase Inhibition (Evodiamine Scaffold):** The evodiamine core intercalates into DNA or binds the Topoisomerase-DNA complex. This stabilizes the "cleavable complex," preventing DNA religation and causing Double-Strand Breaks (DSBs).
- **HDAC Inhibition (Hydroxamic Acid Tail):** The hydroxamic acid tail enters the HDAC active site and chelates the Zn²⁺ cofactor. This inhibits the deacetylation of histone tails (H3, H4), leading to hyperacetylation. Hyperacetylated chromatin is open (euchromatin), which

normally facilitates transcription but, in this context, prevents the chromatin compaction required for effective DNA repair and mitosis.

Synergy: The accumulation of DNA damage (from Top inhibition) cannot be repaired efficiently because the HDAC inhibition disrupts the recruitment of DNA repair factors (like Ku70/80 or BRCA1) that often require specific deacetylation events.

Pathway Visualization



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Figure 1: Dual mechanism of action showing simultaneous induction of DNA damage and inhibition of repair mechanisms.

Part 3: Biological Activity Profile

Top/HDAC-IN-1 exhibits broad-spectrum inhibition across Class I and Class IIb HDACs, with highest potency against HDAC1.

Enzymatic Inhibitory Concentration (IC50)

Target Isoform	IC50 (nM)	Selectivity Profile
HDAC1	18	High Potency (Primary Target)
HDAC6	87	High Potency
HDAC2	230	Moderate
HDAC3	790	Moderate
HDAC8	5250	Low (Selectivity Window >290x vs HDAC1)

Cellular Activity (HCT116 Colorectal Cancer)

- Cell Viability IC50: 180 nM[1][2][3][4]
- Phenotype: Accumulation of cells in G2/M phase.
- Biomarkers: Dose-dependent increase in Acetyl-H3, Acetyl-H4, and γ -H2AX (marker of DNA damage).

Part 4: Experimental Protocols

Preparation of Stock Solutions

Solvent: Dimethyl Sulfoxide (DMSO).

- 10 mM Stock: Dissolve 5.10 mg of **Top/HDAC-IN-1** in 1.0 mL of anhydrous DMSO.
- Storage: Aliquot into small volumes (e.g., 20-50 μ L) to avoid repeated freeze-thaw cycles. Store at -80°C.
- Working Solution: Dilute 1:1000 or greater in culture medium immediately before use to keep DMSO concentration < 0.1%.

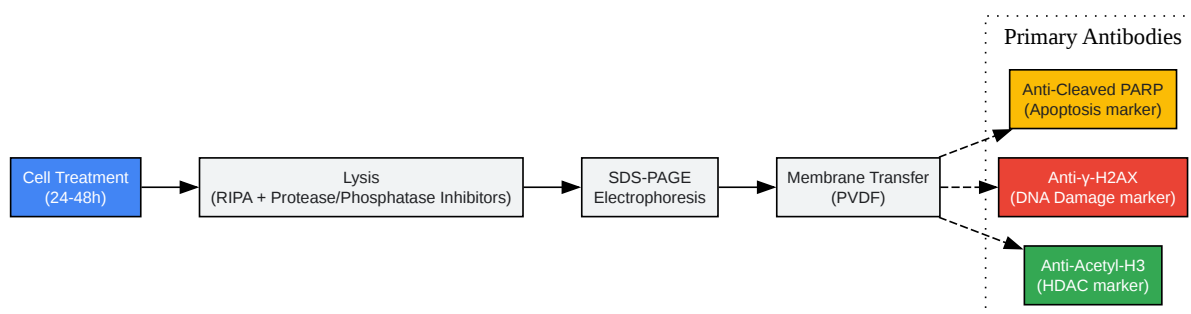
In Vitro Cell Viability Assay (Standard Protocol)

Objective: Determine IC50 in cancer cell lines (e.g., HCT116).

- Seeding: Plate HCT116 cells at 3,000–5,000 cells/well in a 96-well plate. Incubate for 24h at 37°C/5% CO₂.
- Treatment: Prepare serial dilutions of **Top/HDAC-IN-1** in complete medium (Range: 1 nM to 10 µM). Add 100 µL per well. Include DMSO vehicle control.
- Incubation: Incubate for 48–72 hours.
- Readout: Add CCK-8 or MTT reagent (10 µL/well). Incubate 1–4 hours. Measure absorbance at 450 nm (CCK-8) or 570 nm (MTT).
- Analysis: Plot dose-response curve (Log[concentration] vs. % Viability) to calculate IC50.

Western Blot Workflow (Mechanism Validation)

Objective: Confirm dual target engagement (Acetylation and DNA Damage).



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Figure 2: Validation workflow for confirming dual inhibition mechanism.

Critical Step: Ensure lysis buffer contains deacetylase inhibitors (e.g., Trichostatin A or Butyrate) if not using the test compound itself during lysis, though usually, the treatment effect is stable. For **Top/HDAC-IN-1** treated cells, the hyperacetylation is robust.

References

- Zhu, F., et al. (2022).[1] "Design, Synthesis, and Structure-Activity relationships of Evodiamine-Based topoisomerase (Top)/Histone deacetylase (HDAC) dual inhibitors." Bioorganic Chemistry, 122, 105702.[1]
 - Source:
- MedChemExpress (MCE).
 - Source:[1]
- TargetMol. "**Top/HDAC-IN-1** Chemical Properties."
 - Source:

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